

Personal protective equipment for handling Valone

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Compound of Interest

Compound Name: Valone

Cat. No.: B7761533

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Essential Safety and Handling Guide for Valone

For Immediate Use by Laboratory and Drug Development Professionals

This document provides critical safety and logistical information for the handling of **Valone** (also known as 2-isovalerylindan-1,3-dione), a rodenticide.^[1] Adherence to these protocols is essential to ensure the safety of all personnel.

Chemical Identification

Identifier	Value
Chemical Name	2-isovalerylindan-1,3-dione ^[2]
Alternative Names	2-Isovaleryl-1,3-indanedione, Valone ^{[1][2]}
CAS Number	83-28-3 ^[1]
Molecular Formula	C14H14O3

Hazard Summary and Personal Protective Equipment (PPE)

Valone is an anticoagulant, and exposure can lead to symptoms consistent with these effects, such as hematomas, hematemesis, and hematuria. It is crucial to avoid the formation of dust and aerosols during handling.

Exposure Route	Required PPE	Specifications
Eye/Face	Safety Goggles	Tightly fitting with side-shields conforming to EN 166 (EU) or NIOSH (US).
Skin	Impervious Clothing & Gloves	Wear fire/flammable resistant and impervious clothing. Chemical impermeable gloves are required.
Respiratory	Full-face Respirator	Use if exposure limits are exceeded or irritation or other symptoms are experienced.

Operational Procedures

Handling:

- Work in a well-ventilated area.
- Avoid contact with skin and eyes.
- Prevent the formation of dust and aerosols.
- Use non-sparking tools to prevent fire from electrostatic discharge.

Storage:

- Store in suitable, closed containers.
- Keep in a well-ventilated place.

Emergency Procedures

Spill Response:

- Evacuate: Keep personnel away from and upwind of the spill.

- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage if it is safe to do so. Do not allow the chemical to enter drains.
- Clean-up: Use spark-proof tools and explosion-proof equipment. Collect and arrange for disposal in suitable, closed containers.

First Aid:

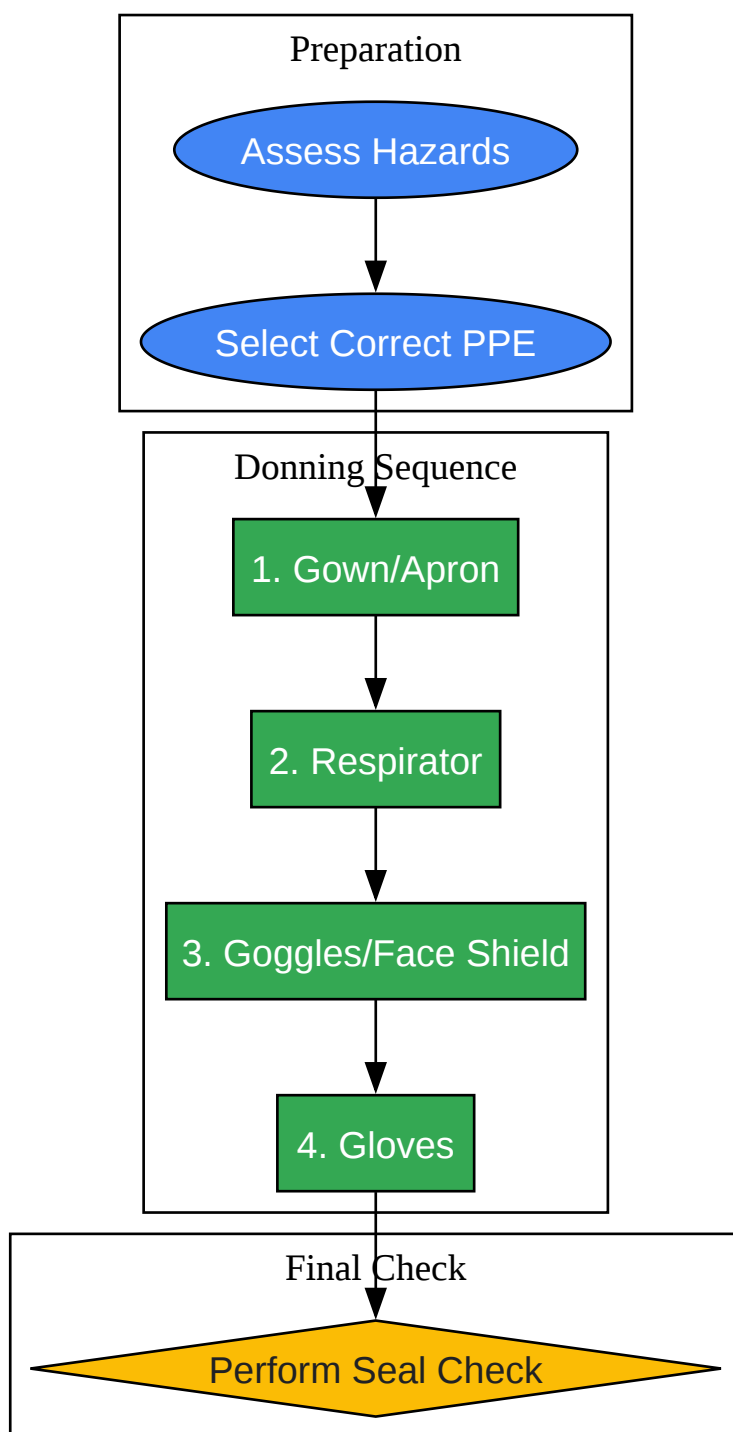
- Inhalation: Move the victim to fresh air.
- Skin Contact: Wash off with soap and plenty of water.
- Eye Contact: Flush eyes with water as a precaution.
- Ingestion: Rinse mouth with water.

In case of substantial exposure, immediate medical attention is necessary. Treatment may require Vitamin K1 therapy and monitoring of prothrombin times.

Disposal Plan

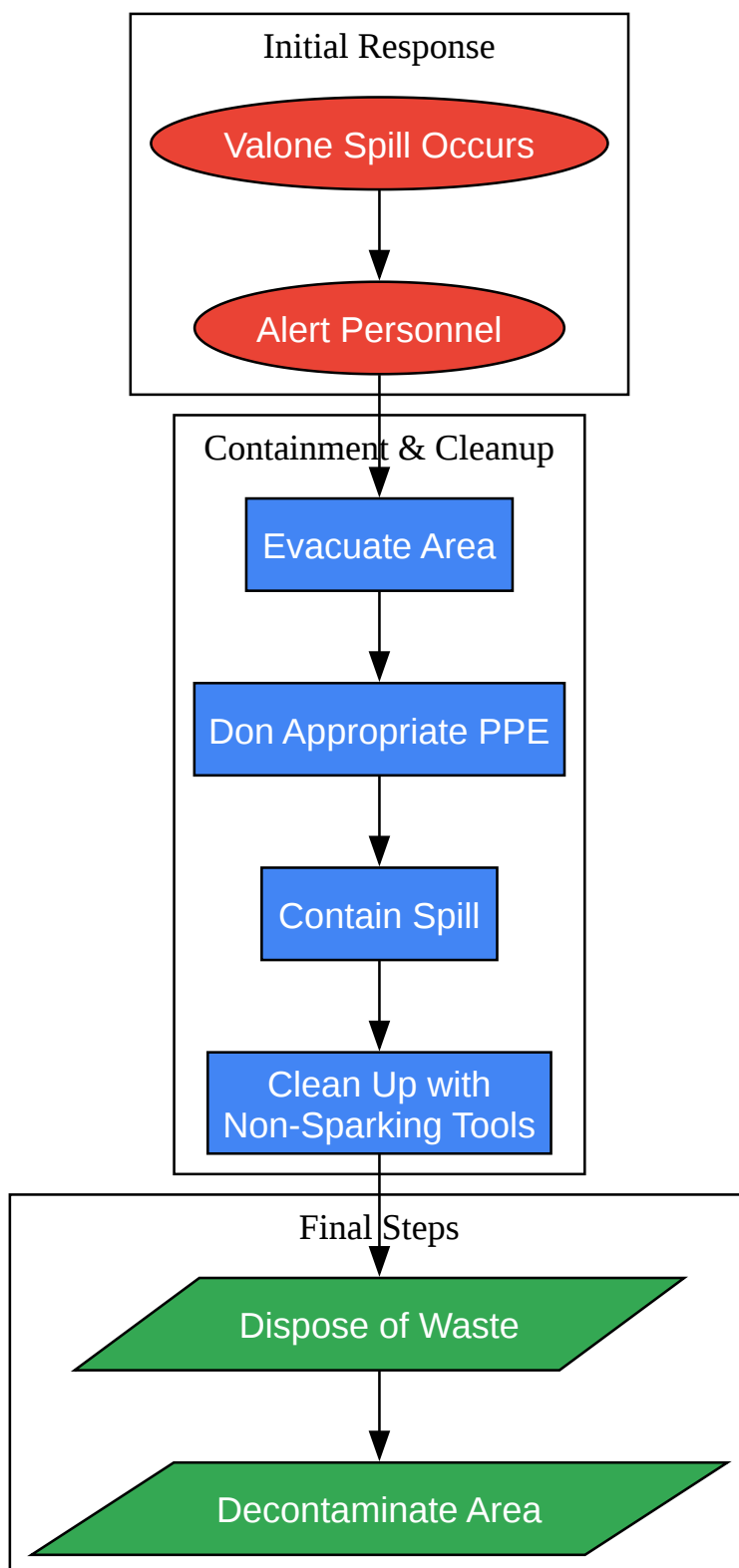
Dispose of **Valone** and any contaminated materials in accordance with all applicable local, state, and federal regulations. Adhered or collected material should be promptly disposed of.

Visual Guides



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Caption: Step-by-step PPE donning sequence for handling **Valone**.



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Caption: Emergency workflow for a **Valone** spill.

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References

- 1. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 2. echemi.com [echemi.com]
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